

Part 1: Chemical Profile & Hazard Assessment

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Compound of Interest

Compound Name: 1-Naphthylurea

CAS No.: 6950-84-1

Cat. No.: B1617690

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Understanding the waste stream is the first step in a self-validating safety system.[1][2]

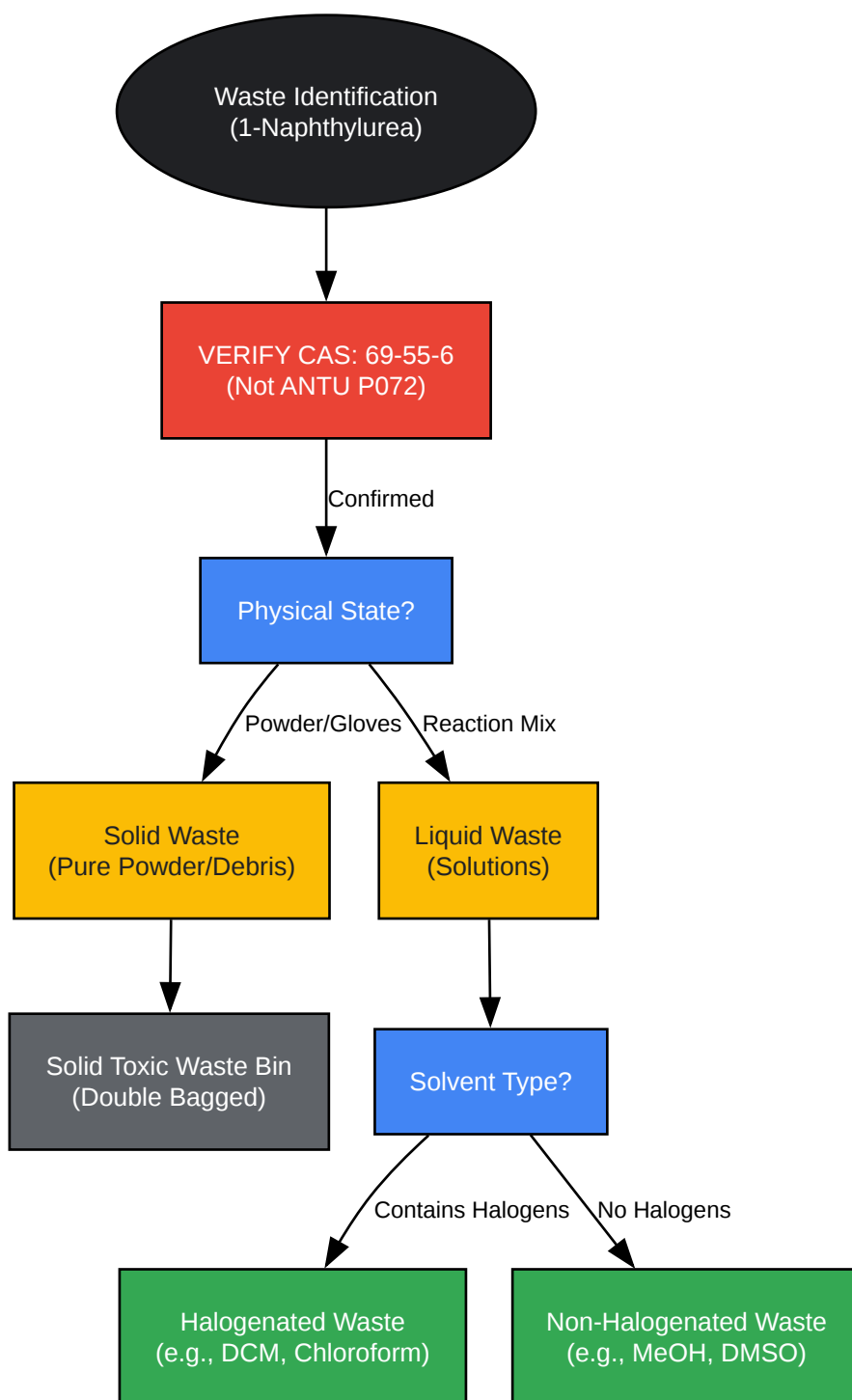
Property	Data Specification	Operational Implication
Chemical Name	1-Naphthylurea (1-Naphthalenylurea)	Use full name on waste tags; avoid abbreviations like "NU". [1] [2] [3]
CAS Number	69-55-6	Primary Verification ID. [1] [2] [3] Always cross-reference this on the SDS.
Physical State	White to gray crystalline powder	High dust potential. [1] [2] [3] Inhalation is the primary exposure vector. [1]
Hazard Class	Irritant (Skin/Eye), STOT-SE (Respiratory)	Standard Laboratory PPE is effective; Respiratory protection is critical for solids. [1] [2] [3]
RCRA Status	Non-Listed (Not P- or U-listed)	Regulated as General Hazardous Chemical Waste (Toxic/Irritant). [1] [2] [3]
Incompatibility	Strong Oxidizing Agents	Do not co-mingle with Nitric Acid, Peroxides, or Permanganates. [2] [3]

Part 2: Pre-Disposal Logistics & Segregation

Effective disposal begins at the bench. Segregation prevents dangerous cross-reactions and regulatory fines.[\[1\]](#)

Waste Characterization Logic

Use the following decision matrix to determine the correct waste stream.



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Figure 1: Decision logic for segregating **1-Naphthylurea** waste streams. Note the critical initial check against ANTU.

Packaging Requirements

- Solid Waste:
 - Collect in a wide-mouth HDPE jar or a double-lined hazardous waste bag.[\[1\]](#)[\[2\]](#)
 - Labeling: "Hazardous Waste - Toxic Solid - **1-Naphthylurea**."[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Liquid Waste:
 - Collect in chemically compatible carboys (HDPE or Glass).
 - Headspace: Leave at least 10% headspace to prevent over-pressurization during transport.[\[1\]](#)
 - Labeling: List all constituents (e.g., "**1-Naphthylurea** (<1%), Methanol (99%)").

Part 3: The Disposal Protocol

These procedures are designed to be self-validating. If a step cannot be completed safely, the process must halt.

Protocol A: Solid Waste Disposal (Pure Substance & Contaminated Debris)

Applicability: Expired stock, spill cleanup debris, contaminated gloves/weigh boats.[\[1\]](#)

- PPE Verification:
 - Nitrile gloves (double-gloving recommended for pure powder).[\[1\]](#)
 - Safety goggles.[\[1\]](#)[\[4\]](#)
 - Lab coat.[\[1\]](#)[\[4\]](#)
 - Respiratory: N95 mask or fume hood sash lowered to <18 inches.[\[1\]](#)
- Containment:
 - Transfer solid material into a dedicated Solid Toxic Waste container.[\[1\]](#)

- Self-Check: Is the container seal free of powder residue? Wipe threads with a damp tissue before closing.[1]
- Decontamination of Primary Container:
 - If the original stock bottle is empty, perform a Triple Rinse:
 - Rinse 1: Add solvent (ethanol or acetone), cap, shake, empty into Liquid Waste.[1]
 - Rinse 2: Repeat.
 - Rinse 3: Repeat.
 - Deface the label and discard the bottle as Glass Waste (or according to local glass recycling rules).
- Tagging:
 - Complete the Hazardous Waste Tag with the start date and full chemical name.

Protocol B: Liquid Waste Disposal (Reaction Mixtures)

Applicability: Mother liquors, wash solvents, HPLC effluent.[1]

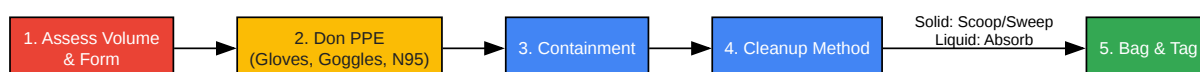
- Solvent Compatibility Check:
 - Ensure the receiving carboy does not contain incompatible oxidizers (e.g., Nitric Acid waste).[1]
- Transfer:
 - Use a funnel to prevent splashing.[1]
 - Pour slowly to avoid aerosol generation.[1]
- pH Check (Self-Validating Step):
 - Although **1-Naphthylurea** is neutral, reaction mixtures may be acidic/basic.[1]

- Check pH of the waste stream. If pH < 2 or > 12.5, note this on the tag (this triggers "Corrosive" characteristic D002).[1]

Part 4: Emergency Response & Spill Management

Immediate action reduces exposure risk.

Spill Response Workflow



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Figure 2: Operational workflow for managing accidental release.[1][2][3]

- Minor Spill (< 10g / 100mL):
 - Solids: Dampen a paper towel with water (to suppress dust) and gently wipe up the powder.[1] Do not dry sweep if dust generation is visible.[1]
 - Liquids: Cover with absorbent pads or vermiculite.[1]
 - Disposal: Place all cleanup materials into a sealed bag and label as Hazardous Waste.
- Major Spill (> 10g or outside fume hood):
 - Evacuate the immediate area.[1][4][5][6][7]
 - Post "Do Not Enter" signage.[1]
 - Contact EHS (Environmental Health & Safety) immediately.[1]

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